

CAS number and safety data for 2,5-Bis(aminomethyl)furan

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Compound of Interest

Compound Name: 2,5-Bis(aminomethyl)furan

Cat. No.: B021128

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An In-depth Technical Guide to 2,5-Bis(aminomethyl)furan

This technical guide provides comprehensive information on the chemical compound **2,5-Bis(aminomethyl)furan**, including its Chemical Abstracts Service (CAS) number, safety data, physical and chemical properties, and detailed experimental protocols for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identification and Properties

2,5-Bis(aminomethyl)furan, also known as furan-2,5-diylldimethanamine, is a diamine compound derived from biomass resources.^[1] It is recognized as a valuable monomer for the production of polymers such as polyamides and polyurethanes.^{[2][3]}

Table 1: Physical and Chemical Properties of **2,5-Bis(aminomethyl)furan**

Property	Value	Source
CAS Number	2213-51-6	[4][5][6]
Molecular Formula	C ₆ H ₁₀ N ₂ O	[4][5]
Molecular Weight	126.16 g/mol	[4][5][7]
Density	1.124 g/cm ³	[4]
Boiling Point	76 °C at 0.5 Torr	[4]
Flash Point	92.8 °C	[4]
Physical Description	Liquid	[4]
Synonyms	Aminomethyl-5 furfurylamine-2; C-(5-Aminomethyl-furan-2-yl)-methylaniline; furan-2,5-diylidimethanamine	[4][8]

Safety and Hazard Information

2,5-Bis(aminomethyl)furan is classified as a hazardous substance. The primary hazards associated with this chemical are its corrosive and irritant properties.[7]

Table 2: GHS Hazard Classification for **2,5-Bis(aminomethyl)furan**

Hazard Statement Code	Description	Classification
H302	Harmful if swallowed	Acute toxicity, oral (Warning)
H314	Causes severe skin burns and eye damage	Skin corrosion/irritation (Danger)
H315	Causes skin irritation	Skin corrosion/irritation (Warning)
H318	Causes serious eye damage	Serious eye damage/eye irritation (Danger)
H335	May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Warning)
Source: PubChem[7]		

2.1. Precautionary Measures and First Aid

Due to its hazardous nature, appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and protective clothing, should be worn when handling **2,5-Bis(aminomethyl)furan**.^[9] Work should be conducted in a well-ventilated area.^[9]

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and immediately call a POISON CENTER or doctor/physician.
- In case of skin contact: Remove/take off immediately all contaminated clothing. Rinse skin with water/shower. Wash contaminated clothing before reuse.
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Immediately call a POISON CENTER or doctor/physician.
- If swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.

Role in Drug Development and Biological Activity

The furan nucleus is a five-membered aromatic heterocycle that is a core structural component in many pharmacologically active compounds.^[10] Furan derivatives exhibit a wide range of biological activities, including antibacterial, antiviral, anti-inflammatory, and anticancer properties. **2,5-Bis(aminomethyl)furan** serves as a versatile building block in the synthesis of new chemical entities.^[11] Its two primary amine groups allow for the construction of various nitrogen-containing compounds, which are crucial in the design of novel drugs.^[12]

Experimental Protocols for Synthesis

Several methods have been developed for the synthesis of **2,5-Bis(aminomethyl)furan** (BAF) from biomass-derived platform chemicals like 5-(hydroxymethyl)furfural (HMF) and 2,5-diformylfuran (DFF).

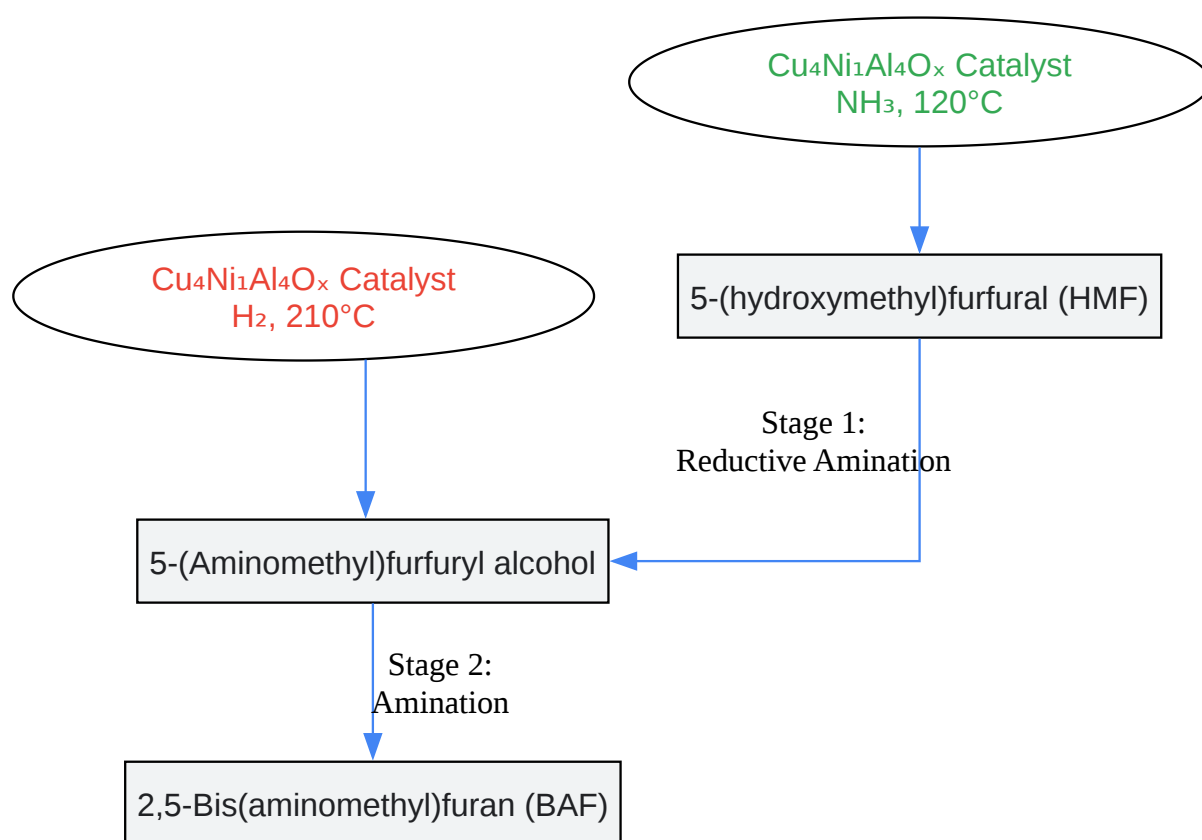
4.1. Protocol 1: Catalytic Amination of 5-(hydroxymethyl)furfural (HMF)

This protocol describes a one-pot, two-stage transformation of HMF into BAF using a bifunctional CuNiAlO_x catalyst.^{[13][14][15]}

Methodology:

- **Catalyst Preparation:** The $\text{Cu}_4\text{Ni}_1\text{Al}_4\text{O}_x$ catalyst is prepared via a co-precipitation method. Aqueous solutions of $\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$, $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$, and $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ are mixed. A solution of Na_2CO_3 and NaOH is added dropwise with vigorous stirring to induce precipitation. The resulting solid is aged, filtered, washed, dried, and finally calcined.
- **Reaction - Stage 1 (Reductive Amination of Aldehyde):**
 - The $\text{Cu}_4\text{Ni}_1\text{Al}_4\text{O}_x$ catalyst, HMF, and solvent (e.g., 1,4-dioxane) are loaded into a stainless-steel autoclave.
 - The autoclave is purged with N_2 and then pressurized with NH_3 .
 - The mixture is heated and stirred at a specific temperature (e.g., 120 °C) for a set duration.
- **Reaction - Stage 2 (Amination of Hydroxyl Group):**

- The autoclave is cooled, and the pressure is released.
- The reaction mixture is then heated to a higher temperature (e.g., 210 °C) under H₂ pressure.
- After cooling, the catalyst is removed by filtration, and the product (BAF) is isolated and purified. An 85.9% yield of BAF has been reported using this method.[15]



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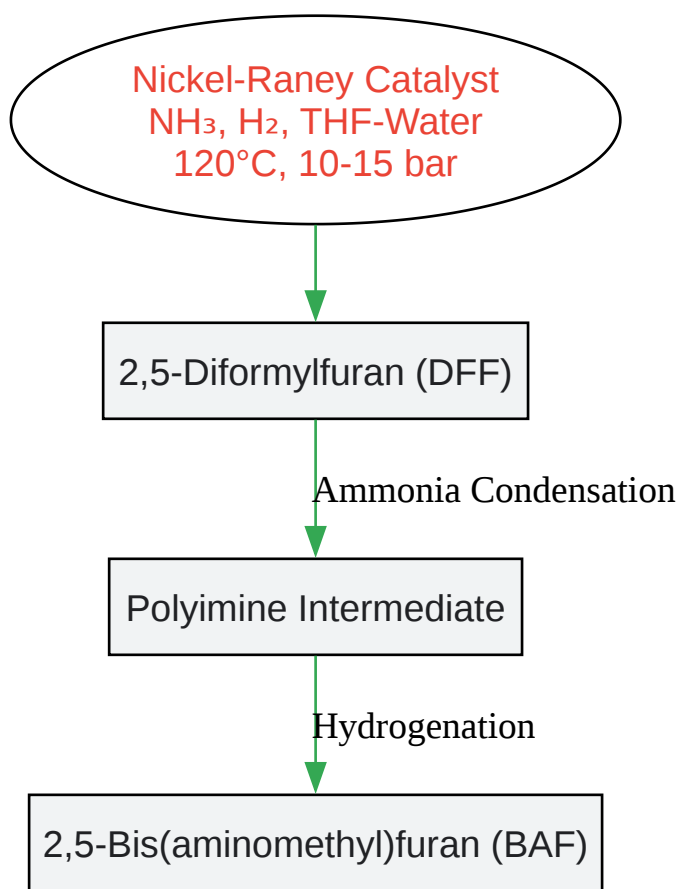
Caption: Synthesis of BAF from HMF.

4.2. Protocol 2: Reductive Amination of 2,5-Diformylfuran (DFF)

This method involves the direct reductive amination of DFF with ammonia over a Nickel-Raney catalyst.[3]

Methodology:

- Catalyst Treatment (Optional): The commercial Nickel-Raney catalyst can be treated with an acid (e.g., acetic acid) to potentially improve activity.
- Reaction:
 - DFF, the Nickel-Raney catalyst, and a solvent mixture (e.g., THF-water) are placed in a high-pressure reactor.[3]
 - Aqueous ammonia is added to the reactor.
 - The reactor is sealed, purged with H₂, and then pressurized with H₂ (e.g., 10-15 bar).[3]
 - The reaction is carried out at an elevated temperature (e.g., 120 °C) with stirring for a specified time.[3]
 - After the reaction, the mixture is cooled, and the catalyst is filtered off.
 - The product is recovered from the filtrate. A BAF yield of 42.6% has been achieved with an acid-treated catalyst.[3]



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Caption: Synthesis of BAF from DFF.

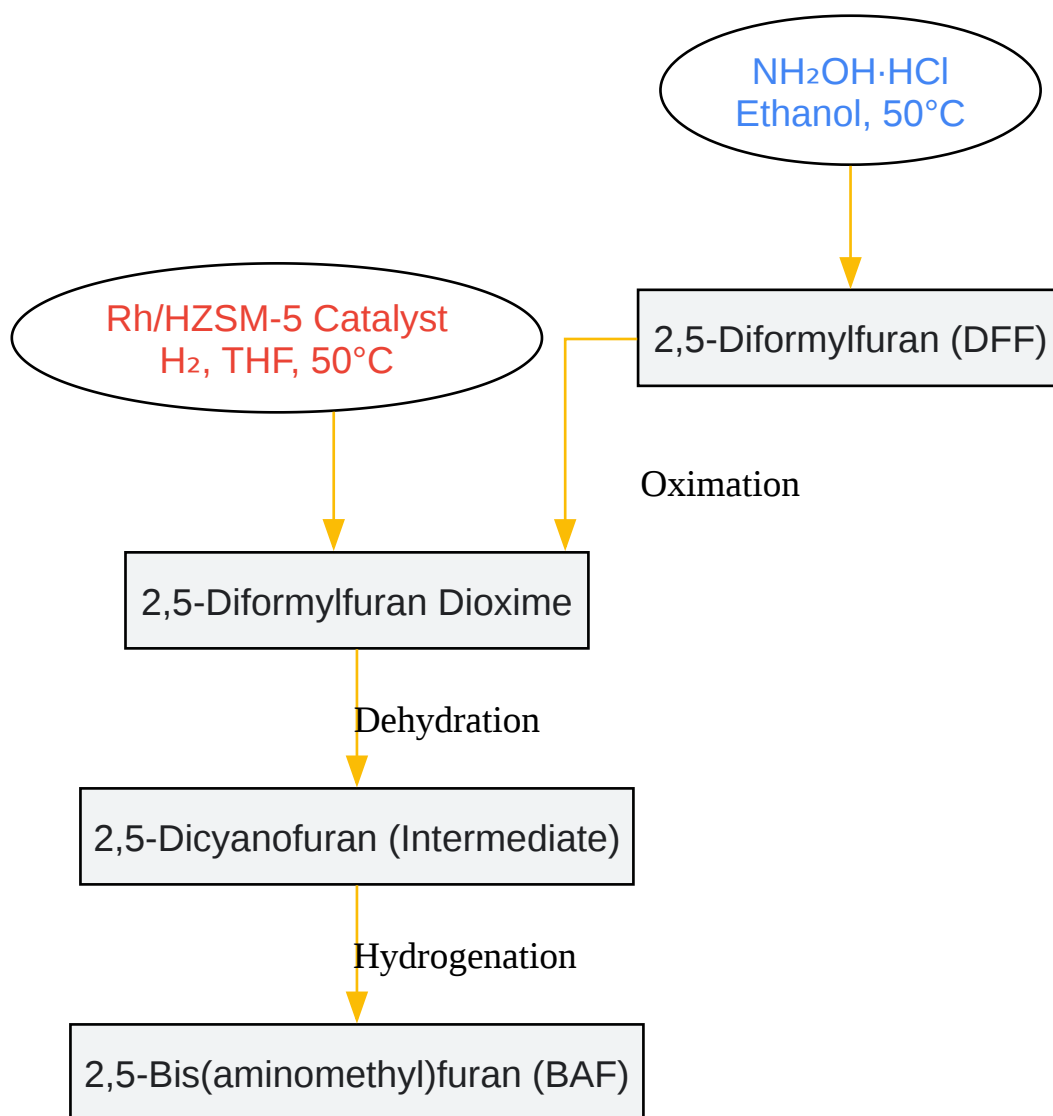
4.3. Protocol 3: Dehydration-Hydrogenation of 2,5-Diformylfuran Dioxime

This two-step process achieves a high yield of BAF from DFF via a dioxime intermediate.[2][16]

Methodology:

- Oximation of DFF:
 - 2,5-Diformylfuran (DFF) is reacted with hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$) in a suitable solvent like ethanol.
 - The reaction is typically carried out at a moderate temperature (e.g., 50°C) to form 2,5-diformylfuran dioxime.[3]

- The dioxime intermediate is isolated from the reaction mixture.
- Dehydration-Hydrogenation of Dioxime:
 - The isolated 2,5-diformylfuran dioxime is subjected to catalytic hydrogenation.
 - A heterogeneous catalyst such as Rh/HZSM-5 or Raney Ni is used.[\[2\]](#)
 - The reaction is performed in a solvent like THF under H₂ pressure (e.g., 50 bar) and at a specific temperature (e.g., 50 °C).[\[3\]](#)
 - This step involves the dehydration of the dioxime to a dicyanofuran intermediate, which is then hydrogenated to yield BAF.[\[2\]](#)
 - This pathway has been reported to produce BAF in yields as high as 94.1%.[\[2\]](#)[\[16\]](#)



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Caption: Synthesis of BAF from DFF Dioxime.

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